

Navigating the Disposal of "NS 504": A Guide to Safe and Compliant Practices

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Compound of Interest

Compound Name: NS 504

Cat. No.: B1168145

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The proper disposal of any chemical substance is paramount for laboratory safety and environmental protection. However, "**NS 504**" does not refer to a single, specific chemical but appears in the names of various commercial products with different compositions and associated hazards. Therefore, the correct disposal procedure is entirely dependent on the specific product in question.

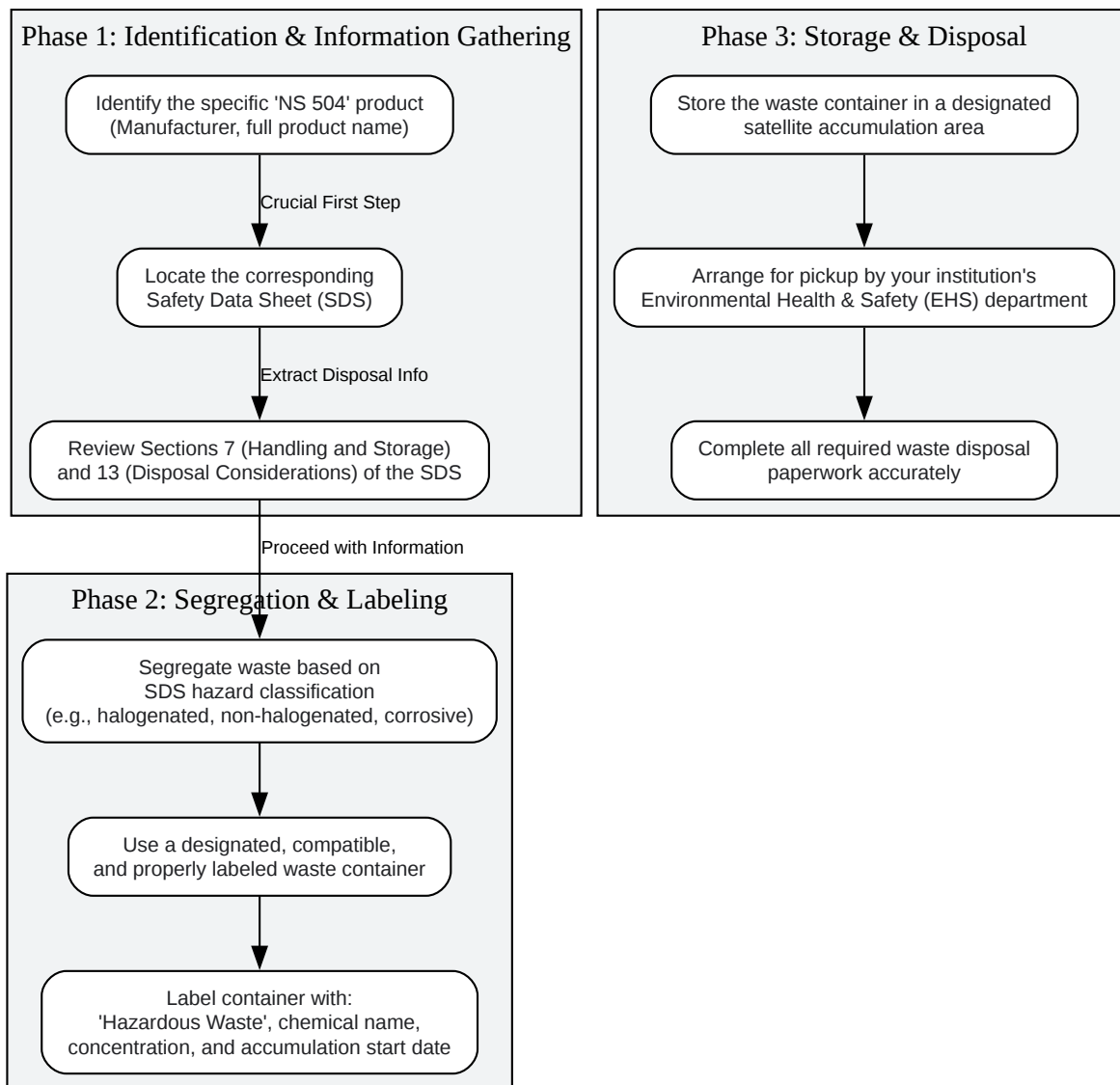
It is crucial to identify the exact product being used before proceeding with disposal. The Safety Data Sheet (SDS) provided by the manufacturer is the primary source of information for safe handling and disposal. Below is a summary of information for various products containing "504" in their name, illustrating the diversity of these materials.

Comparative Data of Products Labeled "504"

Product Name	Recommended Use	Key Hazards	Disposal Guidelines
FLUOROSOLVENT 504	Solvent	Not classified as hazardous.[1]	Absorb with inert material and place in containers. Avoid discharge into drains, water courses, or onto the ground.[1]
N504 Starclear Windshield Cleaner	Windshield cleaner	Contains Isopropanol and Glycol ether EB. [2] May cause eye and skin dryness.[2]	Consult local, state, and federal regulations. Materials to avoid include strong acids and oxidants.[2]
SDI NEW (Product Code: 504)	Degreasing solvent	Skin and eye irritation, may cause an allergic skin reaction, suspected of causing cancer.[3]	Dispose of this material and its container to hazardous or special waste collection point. Avoid release to the environment.
NanoClear 504	Oil Additive	No known significant effects or critical hazards.[4]	Disposal should be in accordance with applicable regional, national, and local laws and regulations.

Standard Protocol for Chemical Waste Disposal

For researchers, scientists, and drug development professionals, a systematic approach to waste disposal is essential, especially when dealing with a substance that is not immediately identifiable. The following workflow provides a general procedure to ensure safety and compliance.



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